

# Application Notes and Protocols for PF-05089771 in In Vitro Assays

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## Compound of Interest

Compound Name: PF 05089771

Cat. No.: B609952

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## Introduction

PF-05089771 is a potent and selective small-molecule inhibitor of the voltage-gated sodium channel NaV1.7.[1][2] Human genetic studies have identified NaV1.7 as a key regulator of pain sensation, making it a significant target for the development of novel analgesics.[3] PF-05089771 has been utilized in a variety of in vitro assays to probe the function of NaV1.7 in nociceptor physiology and to assess its therapeutic potential. These application notes provide detailed information on the solubility of PF-05089771 in DMSO, protocols for its use in common in vitro assays, and an overview of its mechanism of action.

## Data Presentation

### Solubility

Proper dissolution of a compound is critical for accurate and reproducible in vitro studies. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of small molecules for cell-based assays.

Solvent	Maximum Concentration
DMSO	100 mM

Table 1: Solubility of PF-05089771. This table summarizes the maximum recommended concentration for dissolving PF-05089771 in DMSO for in vitro applications.

## In Vitro Potency and Selectivity

PF-05089771 exhibits high potency against NaV1.7 channels from various species and displays selectivity over other NaV channel subtypes.

Target	Species	IC <sub>50</sub>
NaV1.7	Human	11 nM
NaV1.7	Mouse	8 nM
NaV1.7	Rat	171 nM
NaV1.2	Human	110 nM
NaV1.6	Human	160 nM
NaV1.1	Human	850 nM
NaV1.3	Human	>10 µM
NaV1.4	Human	>10 µM
NaV1.5	Human	>25 µM
NaV1.8	Human	>10 µM

Table 2: IC<sub>50</sub> values of PF-05089771 for various NaV channel subtypes.<sup>[1]</sup> This data highlights the potency and selectivity of PF-05089771 for NaV1.7.

## Experimental Protocols

### Preparation of PF-05089771 Stock Solution

A concentrated stock solution of PF-05089771 in DMSO is prepared to facilitate its dilution into aqueous assay buffers.

Materials:

- PF-05089771 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Protocol:

- Allow the PF-05089771 powder to equilibrate to room temperature.
- Weigh the desired amount of PF-05089771.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term stability.

## In Vitro Electrophysiology Assay (Patch Clamp)

This protocol describes the use of PF-05089771 in whole-cell patch-clamp electrophysiology to measure its effect on NaV1.7 currents in cultured cells.

Materials:

- Cells expressing the NaV1.7 channel (e.g., HEK293 cells or dorsal root ganglion neurons)
- External recording solution (in mM): 20 NaCl, 95 Choline-Cl, 3 KCl, 1 MgCl<sub>2</sub>, 2 CaCl<sub>2</sub>, 0.1 CdCl<sub>2</sub>, 0.1 NiCl<sub>2</sub>, 25 glucose, 10 HEPES, 20 TEA.
- Internal recording solution (in mM): 135 CsF, 1 MgCl<sub>2</sub>, 2 Na-ATP, 1 EGTA, 10 HEPES.
- PF-05089771 stock solution in DMSO
- Patch clamp rig with amplifier and data acquisition software

#### Protocol:

- Prepare fresh working solutions of PF-05089771 by diluting the DMSO stock into the external recording solution to the desired final concentrations (e.g., 10 nM, 30 nM, 100 nM, 300 nM). The final DMSO concentration should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent effects.
- Plate cells on coverslips suitable for microscopy and patch-clamp recording.
- Establish a whole-cell patch-clamp configuration on a selected cell.
- Record baseline NaV1.7 currents using a voltage protocol that elicits channel activation (e.g., a depolarizing step to 0 mV from a holding potential of -120 mV).
- Perfuse the cell with the PF-05089771-containing external solution.
- Continuously record NaV1.7 currents to observe the onset of inhibition.
- After the effect has reached a steady state, wash out the compound by perfusing with the control external solution.
- Analyze the data to determine the extent of current inhibition and calculate the  $IC_{50}$  value.

## In Vitro Calcium Imaging Assay

This protocol outlines the use of PF-05089771 in a fluorescence-based calcium imaging assay to assess its impact on neuronal excitability.

#### Materials:

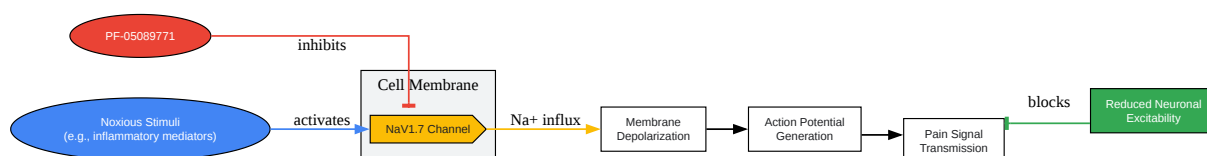
- Cultured neurons (e.g., dorsal root ganglion neurons)
- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM)
- Assay buffer (e.g., Hank's Balanced Salt Solution with calcium and magnesium)
- PF-05089771 stock solution in DMSO
- Fluorescence microscope with an imaging system

## Protocol:

- Load the cultured neurons with a calcium-sensitive dye according to the manufacturer's instructions.
- Wash the cells to remove excess dye and replace with assay buffer.
- Acquire a baseline fluorescence recording.
- Add PF-05089771 at the desired final concentration to the assay buffer and incubate with the cells.
- Stimulate the neurons to induce depolarization and subsequent calcium influx (e.g., using high potassium concentration or an electrical field stimulator).
- Record the fluorescence changes in response to the stimulus in the presence of PF-05089771.
- Compare the calcium transients in treated cells to those in vehicle-treated control cells to determine the inhibitory effect of PF-05089771 on neuronal excitability.

## Visualizations

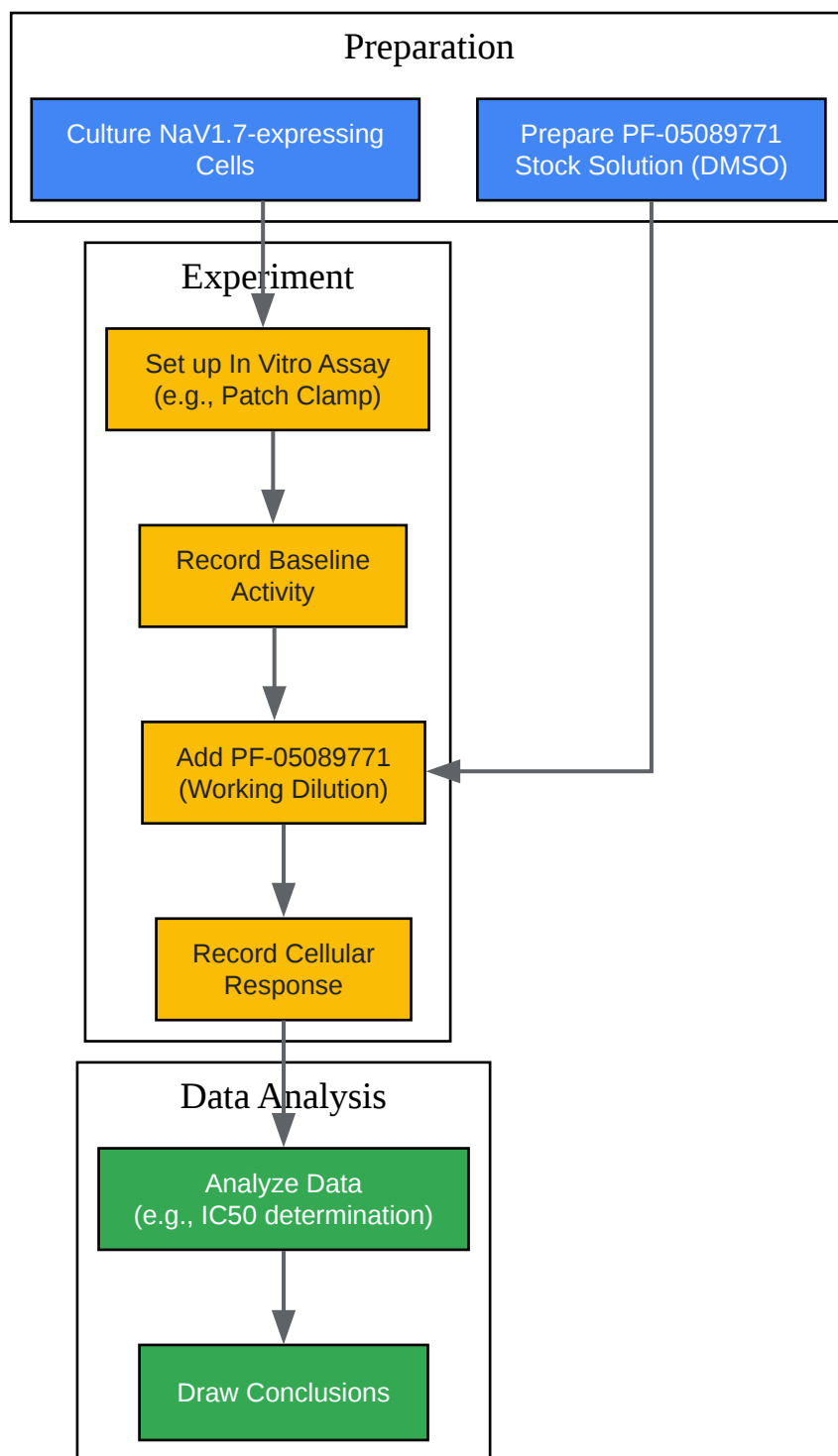
## Signaling Pathway of PF-05089771



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Caption: Mechanism of action of PF-05089771 in inhibiting pain signaling.

## Experimental Workflow for In Vitro Assay



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Caption: General workflow for an in vitro assay using PF-05089771.

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## References

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